

# Spectroscopic Data of 4-Methoxy-3-methylphenol: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 4-Methoxy-3-methylphenol

CAS No.: 14786-82-4

Cat. No.: B082514

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This technical guide provides a comprehensive overview of the spectroscopic data for **4-Methoxy-3-methylphenol** (CAS No. 14786-82-4), a key intermediate in various chemical syntheses. This document is intended for researchers, scientists, and professionals in drug development, offering a detailed analysis of its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data.

## Chemical Structure and Properties

**4-Methoxy-3-methylphenol**, with the chemical formula  $C_8H_{10}O_2$ , has a molecular weight of approximately 138.16 g/mol. Its structure consists of a phenol ring substituted with a methoxy group at position 4 and a methyl group at position 3.

## Spectroscopic Data Summary

The following tables summarize the key spectroscopic data obtained for **4-Methoxy-3-methylphenol**.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

### <sup>1</sup>H NMR (Proton NMR) Data

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Integration	Assignment
Predicted			
~6.7-6.9	Multiplet	3H	Aromatic Protons (H-2, H-5, H-6)
~4.8-5.5	Singlet (broad)	1H	Phenolic Hydroxyl Proton (-OH)
~3.8	Singlet	3H	Methoxy Protons (-OCH <sub>3</sub> )
~2.2	Singlet	3H	Methyl Protons (-CH <sub>3</sub> )

### <sup>13</sup>C NMR (Carbon NMR) Data

Chemical Shift ( $\delta$ ) ppm	Assignment
Predicted	
~150-155	C-4 (Carbon attached to -OCH <sub>3</sub> )
~145-150	C-1 (Carbon attached to -OH)
~125-130	C-3 (Carbon attached to -CH <sub>3</sub> )
~115-125	Aromatic CH Carbons (C-2, C-5, C-6)
~55-60	Methoxy Carbon (-OCH <sub>3</sub> )
~15-20	Methyl Carbon (-CH <sub>3</sub> )

## Infrared (IR) Spectroscopy

Wavenumber (cm <sup>-1</sup> )	Intensity	Assignment
3600-3200	Strong, Broad	O-H Stretch (Phenolic)
3100-3000	Medium	C-H Stretch (Aromatic)
2960-2850	Medium	C-H Stretch (Aliphatic -CH <sub>3</sub> , -OCH <sub>3</sub> )
1600-1585, 1500-1400	Strong	C=C Stretch (Aromatic Ring)
1260-1200	Strong	C-O Stretch (Aryl Ether)
1230-1140	Strong	C-O Stretch (Phenol)

## Mass Spectrometry (MS)

m/z Ratio	Relative Intensity	Assignment
138	High	[M] <sup>+</sup> (Molecular Ion)[1]
123	High	[M-CH <sub>3</sub> ] <sup>+</sup> [1]
67	Medium	[C <sub>5</sub> H <sub>7</sub> ] <sup>+</sup> [1]

## Experimental Protocols

Detailed methodologies for the acquisition of the spectroscopic data are outlined below.

### NMR Spectroscopy

A sample of **4-Methoxy-3-methylphenol** (5-10 mg) is dissolved in a deuterated solvent (e.g., CDCl<sub>3</sub>, 0.5-0.7 mL) in a 5 mm NMR tube. Tetramethylsilane (TMS) is used as an internal standard (0 ppm). <sup>1</sup>H and <sup>13</sup>C NMR spectra are recorded on a 400 MHz or higher field NMR spectrometer. For <sup>1</sup>H NMR, standard acquisition parameters are used. For <sup>13</sup>C NMR, a proton-decoupled sequence is employed to obtain singlets for all carbon atoms.

### Infrared (IR) Spectroscopy

The IR spectrum is obtained using a Fourier Transform Infrared (FT-IR) spectrometer. For a solid sample, a KBr (potassium bromide) pellet is prepared by grinding a small amount of the

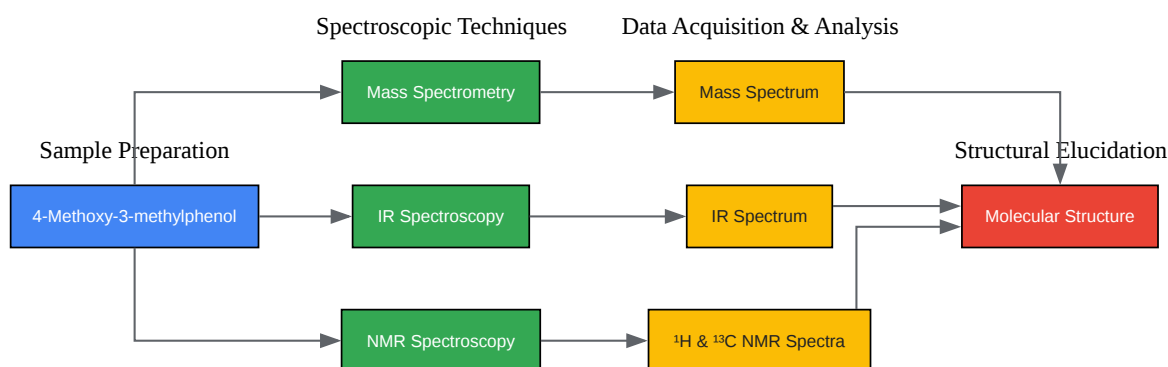
sample with dry KBr and pressing the mixture into a thin, transparent disk. Alternatively, a thin film of the sample can be prepared on a salt plate (e.g., NaCl or KBr) from a solution in a volatile solvent. The spectrum is recorded in the range of 4000-400  $\text{cm}^{-1}$ .

## Mass Spectrometry (MS)

Mass spectral data is acquired using a Gas Chromatography-Mass Spectrometry (GC-MS) system. The sample is introduced into the GC, which separates it from any impurities. The separated compound then enters the mass spectrometer. Electron Ionization (EI) at 70 eV is a common method for generating ions. The mass analyzer separates the ions based on their mass-to-charge ratio ( $m/z$ ), and a detector records their abundance.

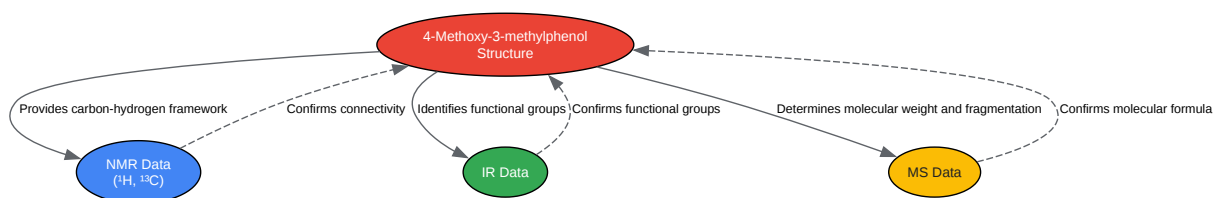
## Visualizations

The following diagrams illustrate the logical flow of spectroscopic analysis and the relationship between the different techniques.



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Caption: Workflow of Spectroscopic Analysis.



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Caption: Relationship between Spectroscopic Data and Molecular Structure.

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## References

- 1. 4-Methoxy-3-methylphenol | C<sub>8</sub>H<sub>10</sub>O<sub>2</sub> | CID 297394 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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